Personal protective equipment for handling [4-(Morpholinomethyl)phenyl]methanol

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Compound of Interest		
Compound Name:	*[4-(Morpholinomethyl)phenyl]methanol*	
Cat. No.:	*B1273741*	Get Quote

Essential Safety and Handling Guide for [4-(Morpholinomethyl)phenyl]methanol

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **[4-(Morpholinomethyl)phenyl]methanol**, including detailed operational and disposal plans to ensure a safe laboratory environment.

[4-(Morpholinomethyl)phenyl]methanol is a hazardous chemical that can cause severe skin burns and eye damage.[1] It is classified as a corrosive material, necessitating strict adherence to safety protocols during handling, storage, and disposal.[1]

Hazard Identification and Classification

The primary hazards associated with **[4-(Morpholinomethyl)phenyl]methanol** are summarized below.

Hazard Classification	Category
Skin Corrosion/Irritation	Category 1C
Serious Eye Damage/Eye Irritation	Category 1
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3

Source: Globally Harmonized System (GHS) of Classification and Labelling of Chemicals
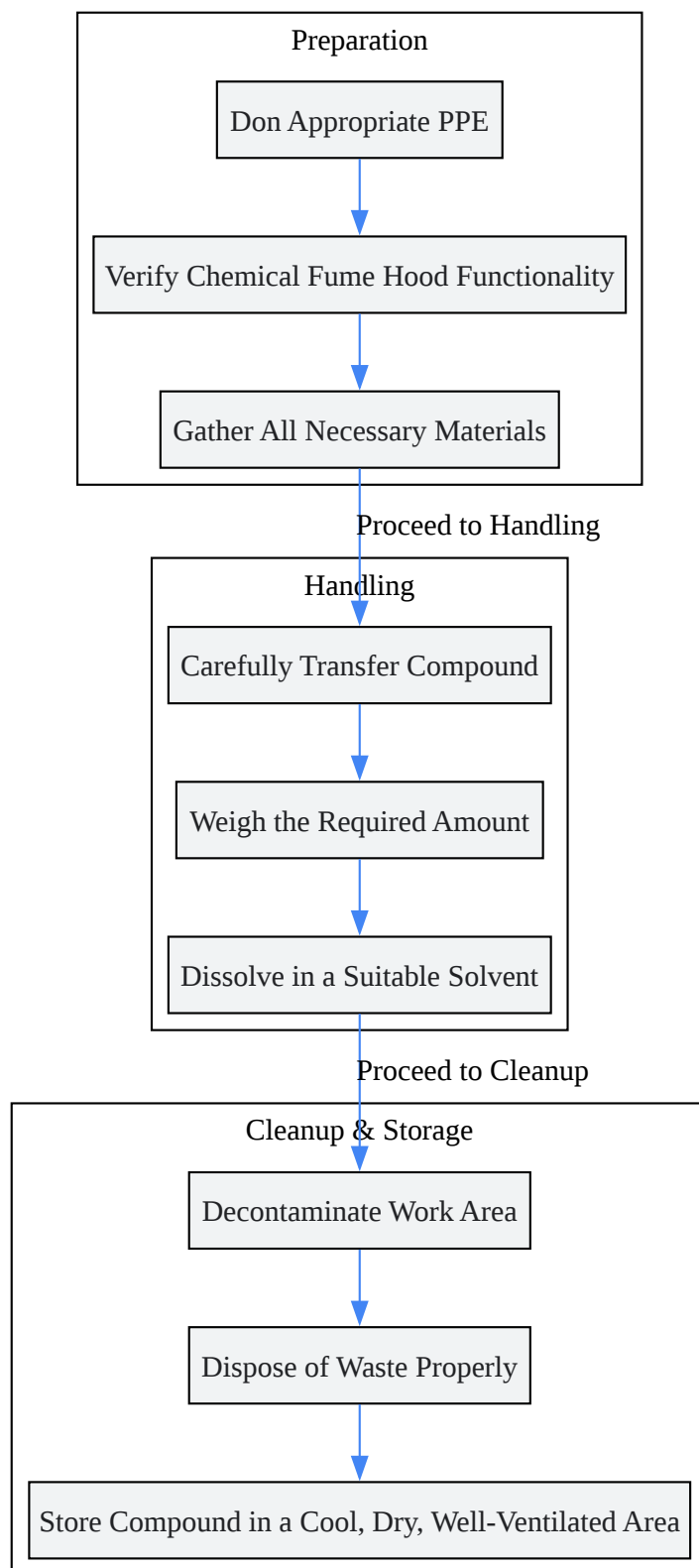
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **[4-(Morpholinomethyl)phenyl]methanol** to minimize exposure risk.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[2] A face shield may be required for splash hazards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[3] A lab coat or chemical-resistant apron must be worn.[3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if dust or aerosols are generated.[4] All handling should occur in a certified chemical fume hood.[1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for the safe handling of this compound.

Preparation

Don Appropriate PPE

↓

Verify Chemical Fume Hood Functionality

↓

Gather All Necessary Materials

Proceed to Handling

Handling

Carefully Transfer Compound

↓

Weigh the Required Amount

↓

Dissolve in a Suitable Solvent

Proceed to Cleanup

Cleanup & Storage

Decontaminate Work Area

↓

Dispose of Waste Properly

↓

Store Compound in a Cool, Dry, Well-Ventilated Area

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Caption: Workflow for Safe Handling of **[4-(Morpholinomethyl)phenyl]methanol**.

Emergency Procedures

Immediate and appropriate action is critical in the event of accidental exposure.

Exposure Type	First Aid Measures
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing.[1] Seek immediate medical attention.[1]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.[1] Seek immediate medical attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1] Seek immediate medical attention.[1]
Ingestion	Rinse mouth. DO NOT induce vomiting.[1] Call a physician or poison control center immediately.[1]

Disposal Plan

The disposal of **[4-(Morpholinomethyl)phenyl]methanol** and its containers must be handled as hazardous waste.
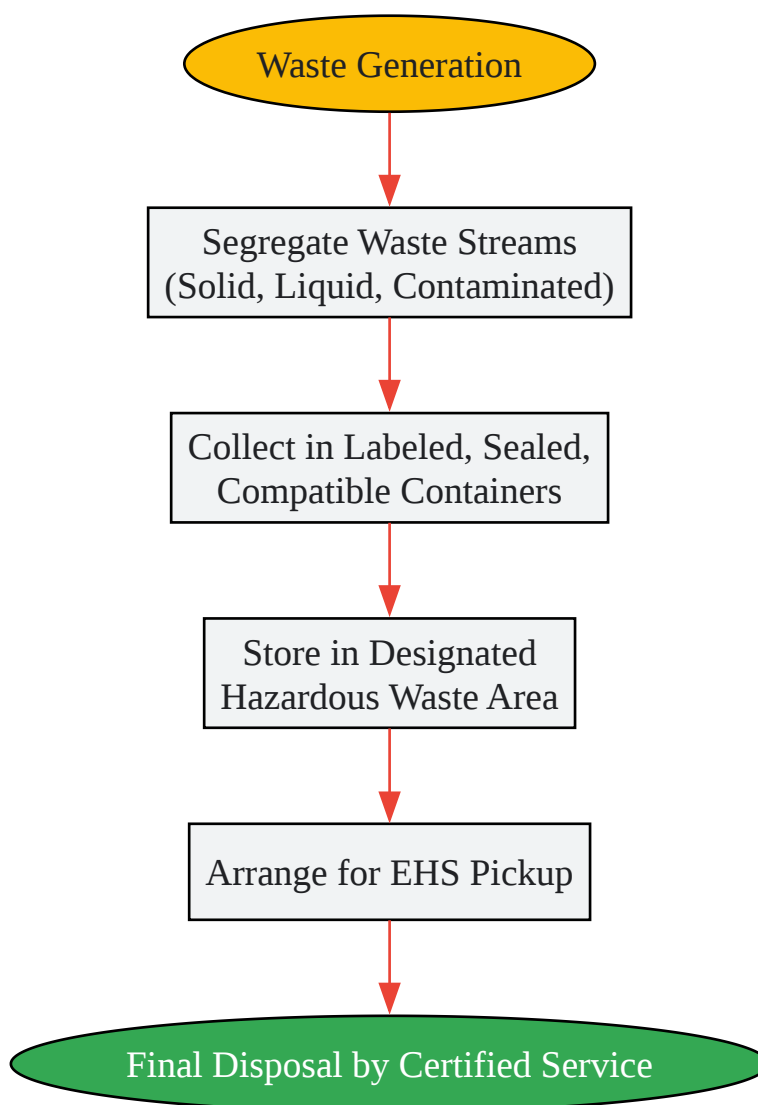
Waste Segregation and Collection:

- Solid Waste: Collect solid **[4-(Morpholinomethyl)phenyl]methanol** waste in a clearly labeled, sealed, and compatible container.

- Liquid Waste: Solutions containing this compound should be collected in a designated, labeled, and sealed solvent waste container. Do not mix with incompatible waste streams.[3]

- Contaminated Materials: Any materials contaminated with the compound, such as gloves, absorbent pads, and vials, must be disposed of as hazardous waste.[5]

Container Decontamination:

- To render a container "empty," all waste must be removed, with no more than one inch of residue remaining.

- Triple rinse the container with a suitable solvent (e.g., ethanol or acetone).

- The rinsate must be collected and disposed of as hazardous liquid waste.[6]

- After proper decontamination and removal or defacing of the original label, the container can be disposed of as non-hazardous waste, following institutional guidelines.[6]

Final Disposal:

- All waste must be disposed of through a certified hazardous waste disposal service.[6] Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.

Tech Support

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Caption: Hazardous Waste Disposal Workflow.

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